

Technical Guide: Physicochemical Properties of 3-Nitro-5-(trifluoromethyl)benzoic Acid

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Compound of Interest

Compound Name: 3-Nitro-5-(trifluoromethyl)benzoic acid

Cat. No.: B1297927

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **3-Nitro-5-(trifluoromethyl)benzoic acid** (CAS No. 328-80-3), a key intermediate in various synthetic applications. This document outlines its key physical properties, standard experimental methodologies for their determination, and a generalized workflow for such characterization.

Physicochemical Data Summary

The accurate determination of melting and boiling points is crucial for the identification, purification, and handling of chemical compounds. The following table summarizes the reported values for **3-Nitro-5-(trifluoromethyl)benzoic acid**.

Parameter	Value	Conditions
Melting Point	127-129 °C[1]	Not Specified
128-129 °C[2]	Not Specified	
129 °C[3]	Not Specified	
130-132 °C[4][5]	Not Specified	
Boiling Point	309.8 °C[1]	at 760 mmHg

Experimental Protocols

The following are detailed, generalized methodologies for the determination of melting and boiling points, applicable to crystalline solids like **3-Nitro-5-(trifluoromethyl)benzoic acid**.

Melting Point Determination (Capillary Method)

- **Sample Preparation:** A small quantity of the dry, crystalline **3-Nitro-5-(trifluoromethyl)benzoic acid** is finely powdered. This powder is then packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block or an oil bath and a calibrated thermometer or a digital temperature sensor.
- **Heating and Observation:** The sample is heated at a steady, slow rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- **Data Recording:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded. This range is reported as the melting point. For a pure substance, this range is typically narrow.

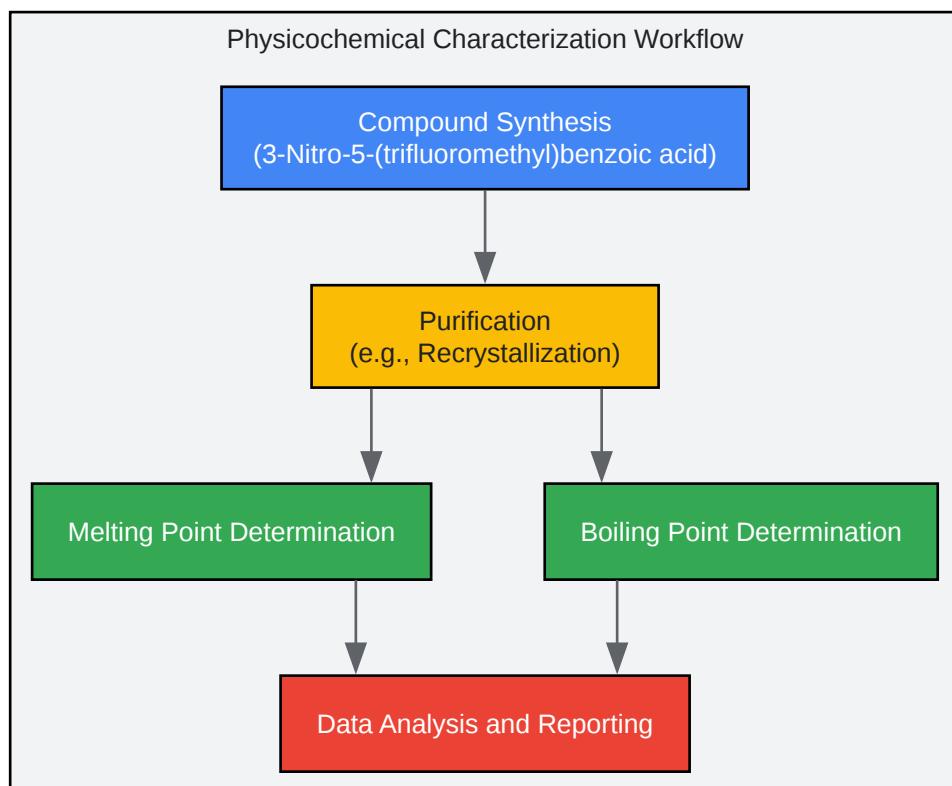
Boiling Point Determination (Distillation Method)

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a port for a thermometer or temperature probe, a condenser, and a receiving flask.
- **Sample and Boiling Chips:** The **3-Nitro-5-(trifluoromethyl)benzoic acid** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Heating:** The flask is heated using a heating mantle. The liquid is brought to a boil, and the vapor rises into the distillation head.
- **Temperature Equilibrium:** The thermometer bulb or probe should be positioned so that its top is level with the bottom of the side-arm leading to the condenser. This ensures that the temperature of the vapor in equilibrium with the boiling liquid is measured.

- Data Recording: The temperature is recorded when it stabilizes during a steady distillation. The atmospheric pressure is also recorded, as the boiling point is pressure-dependent. The boiling point is typically reported at standard atmospheric pressure (760 mmHg).[\[1\]](#)

Process Visualization

The following diagram illustrates a generalized workflow for the physicochemical characterization of a chemical compound such as **3-Nitro-5-(trifluoromethyl)benzoic acid**.



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Caption: Workflow for Physicochemical Analysis.

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